

Theoretical Models of Indium-115 Decay: An In-depth Technical Guide

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Compound of Interest

Compound Name: Indium-115

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Introduction

Indium-115 (

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In) is a primordial nuclide with an extraordinarily long half-life, making it a subject of significant interest in nuclear physics and related fields.[1][2] Its decay process offers a unique window into the intricacies of the weak nuclear force and the structure of atomic nuclei. This technical guide provides a comprehensive overview of the theoretical models describing the beta decay of

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In, with a focus on the core principles, experimental verification, and the quantitative data that underpins our current understanding. The primary decay mode of **Indium-115** is a fourth-forbidden non-unique beta decay to Tin-115 (

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Sn), a process that is highly suppressed and therefore sensitive to subtle nuclear structure effects.[3][4]

The Decay Scheme of Indium-115

The beta decay of

¹¹⁵115

In involves the transformation of a neutron into a proton, with the emission of an electron (β^- particle) and an antineutrino. The decay proceeds from the $9/2^+$ ground state of

¹¹⁵115

In to the $1/2^+$ ground state of

¹¹⁵115

Sn.[3][4] This transition involves a significant change in nuclear spin ($\Delta J = 4$) and a change in parity ($\Delta \pi = \text{no}$), classifying it as a fourth-forbidden non-unique beta decay.[3] Such forbidden decays are characterized by their extremely long half-lives and complex spectral shapes, which are highly dependent on the intricate details of the nuclear wave functions.

Core Theoretical Models

The theoretical description of the

¹¹⁵115

In decay is primarily approached through microscopic nuclear models that aim to accurately calculate the nuclear matrix elements (NMEs) governing the transition rate. These NMEs are sensitive to the detailed structure of the initial and final nuclear states.

Nuclear Shell Model (SM)

The Nuclear Shell Model is a cornerstone in the theoretical understanding of nuclear structure.

In the context of

¹¹⁵115

In decay, the shell model is used to calculate the wave functions of the parent (

¹¹⁵115

In) and daughter (

¹¹⁵115

Sn) nuclei.[5] The model assumes that nucleons (protons and neutrons) move in a mean-field potential generated by all other nucleons and occupy quantized energy levels, or shells. The decay rate and spectral shape are then determined by the overlap of the initial and final state wave functions, as encapsulated by the NMEs. For the

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In decay, shell-model calculations are performed using effective interactions within a defined valence space.[5]

Microscopic Quasiparticle-Phonon Model (MQPM)

The Microscopic Quasiparticle-Phonon Model is another powerful theoretical framework used to describe the nuclear states involved in the

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In decay.[3] This model describes the nucleus in terms of quasiparticles (representing the nucleons) and phonons (representing collective vibrations of the nucleus). The wave functions of the initial and final states are constructed as combinations of one- and three-quasiparticle configurations.[3] The MQPM has been successfully applied to calculate the half-life and log ft value for the fourth-forbidden non-unique beta decay of

115115

ln.[3]

A key parameter in these theoretical models is the effective value of the axial-vector coupling constant, g_A . The decay's spectral shape is sensitive to the value of g_A , and its potential "quenching" (reduction) in the nuclear medium is a topic of active research.[3][6] Experimental measurements of the

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In beta spectrum provide crucial data to constrain the value of g_A used in theoretical calculations.[3]

Quantitative Data Summary

The following tables summarize the key quantitative data associated with the decay of **Indium-115**.

Property	Value	Reference
Half-life (T1/2)	4.41 x 10 ¹⁴ years	[2][7][8]
Q-value (Decay Energy)	~495.886 keV	[7]
Decay Mode	β ⁻	[7][8]
Parent Nuclide	¹¹⁵ 115	
	In	
Daughter Nuclide	¹¹⁵ 115	[7][8]
	Sn	
Spin-Parity (Parent)	9/2 ⁺	[7]
Spin-Parity (Daughter)	1/2 ⁺	[3]
Natural Abundance of		
¹¹⁵ 115	95.7%	[2]
In		

Experimental Protocols and Verification

The extremely low decay rate of

¹¹⁵115

In presents a significant experimental challenge. Modern experiments utilize highly sensitive detectors in low-background environments to precisely measure the energy spectrum of the emitted electrons.

Cryogenic Calorimetry

A leading experimental technique involves the use of cryogenic calorimeters.[1] These detectors operate at temperatures close to absolute zero and can measure the tiny increase in temperature caused by the energy deposited by a beta particle.[9]

Experimental Workflow for Cryogenic Calorimetry:

- **Crystal Scintillator:** A crystal containing Indium, such as Indium Iodide (InI) or Indium Oxide (In_2O_3), is used as both the source of the decay and the detector.[\[6\]](#)[\[9\]](#)
- **Cryogenic Temperatures:** The crystal is cooled to milli-Kelvin temperatures in a cryostat to minimize thermal noise.[\[9\]](#)
- **Sensitive Thermometers:** Highly sensitive thermometers, such as transition-edge sensors (TES), are coupled to the crystal to detect the minute temperature changes.[\[1\]](#)
- **Signal Readout:** The temperature change is converted into an electrical signal, which is then amplified and recorded. The amplitude of the signal is proportional to the energy of the beta particle.
- **Data Analysis:** The recorded energy spectrum is carefully analyzed to remove background events and to extract the true shape of the

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In beta spectrum.[\[1\]](#) This experimental spectrum is then compared to theoretical predictions from models like the shell model and MQPM.[\[1\]](#)

Projects like ACCESS (Array of Cryogenic Calorimeters to Evaluate Spectral Shapes) have been instrumental in providing high-precision measurements of the

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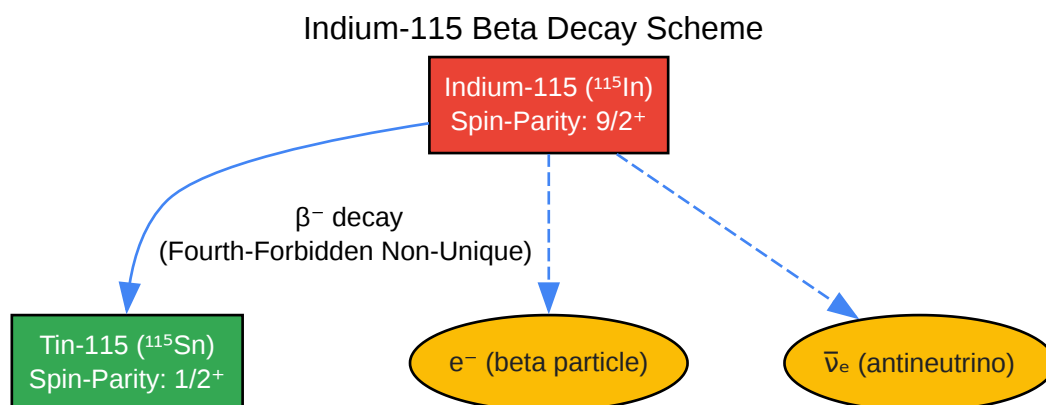
In decay spectrum, allowing for stringent tests of theoretical models.[\[6\]](#)[\[9\]](#)

Data Analysis Methods

- **Spectrum-Shape Method (SSM):** This method involves a detailed comparison of the experimentally measured beta spectrum shape with theoretical predictions.[\[10\]](#) By fitting the theoretical shape to the data, parameters such as the effective g_A can be constrained.[\[10\]](#)
- **Spectral Moment Method (SMM):** The SMM analyzes the moments of the energy spectrum (e.g., the average energy) to characterize its shape and normalization.[\[11\]](#) This provides a different way to compare experimental data with theoretical calculations.[\[11\]](#)

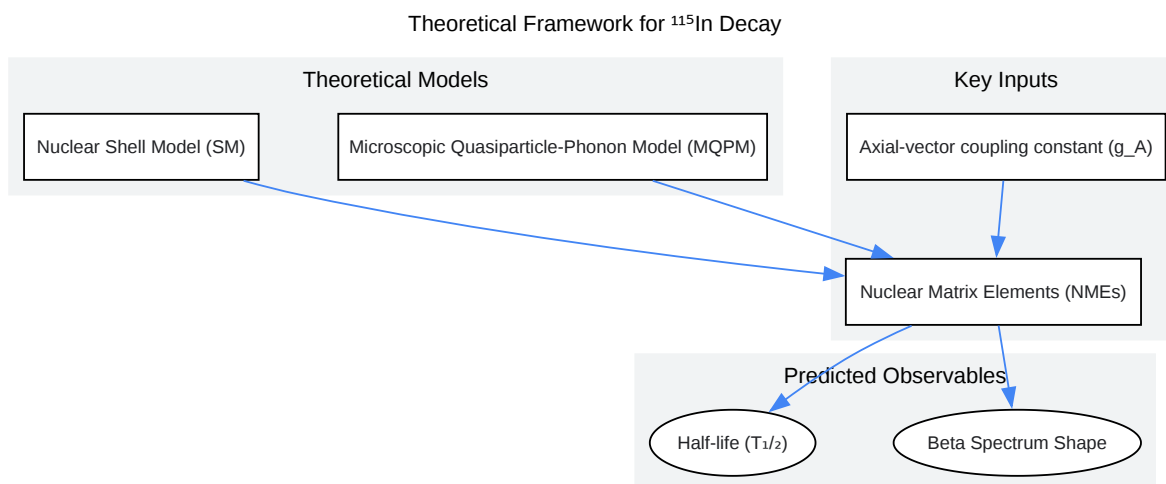
Visualizations

The following diagrams illustrate key aspects of the **Indium-115** decay.



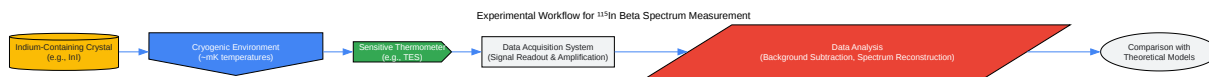
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Caption: The decay scheme of **Indium-115** to Tin-115.



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Caption: The relationship between theoretical models and predicted observables.



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Caption: A simplified experimental workflow for measuring the **Indium-115** beta spectrum.

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